

Molecular formula and weight of 1,2-Bis(bromomethyl)-4-nitrobenzene

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Compound of Interest

Compound Name: 1,2-Bis(bromomethyl)-4-nitrobenzene

Cat. No.: B1337785

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An In-depth Technical Guide to 1,2-Bis(bromomethyl)-4-nitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical intermediate **1,2-Bis(bromomethyl)-4-nitrobenzene**, focusing on its molecular properties, synthesis, and potential applications as a scaffold in medicinal chemistry and drug development. The document includes detailed experimental protocols and safety guidelines to support research and development activities.

Chemical Properties and Data

1,2-Bis(bromomethyl)-4-nitrobenzene is a substituted aromatic compound featuring two reactive bromomethyl groups and a nitro group. These functional groups make it a versatile building block for synthesizing more complex molecules. Key quantitative data are summarized below.

Property	Value	Source
Molecular Formula	$C_8H_7Br_2NO_2$	[1]
Molecular Weight	308.95 g/mol	[1]
Melting Point	73-74 °C	[2]
Appearance	White solid	[2]
Elemental Analysis	C: 31.1%, H: 2.3%, N: 4.5%	[2]

Experimental Protocols

Synthesis of 1,2-Bis(bromomethyl)-4-nitrobenzene

A general procedure for the synthesis of **1,2-Bis(bromomethyl)-4-nitrobenzene** involves the nitration of 1,2-bis(bromomethyl)benzene.[\[2\]](#)

Materials:

- 1,2-bis(bromomethyl)benzene (72.2 g, 300 mmol)
- Potassium nitrate (KNO_3) (33.0 g, 330 mmol)
- Sulfuric acid (CH_2SO_4) (600 mL)
- Ice water
- Ethyl acetate ($EtOAc$) / Petroleum ether

Procedure:

- A solution of 1,2-bis(bromomethyl)benzene in sulfuric acid is prepared in a reaction vessel and cooled to 0 °C.[\[2\]](#)
- Potassium nitrate (KNO_3) is added in batches to the stirred solution over a period of 1 hour, maintaining the temperature at 0 °C.[\[2\]](#)

- After the addition is complete, the reaction mixture is stirred for an additional 3 hours at 0 °C.
[\[2\]](#)
- The reaction mixture is then carefully poured into ice water and stirred for 2 hours at 0 °C to precipitate the product.[\[2\]](#)

Purification and Characterization:

- The solid product is collected by filtration.[\[2\]](#)
- The collected solid is washed several times with water and then dried.[\[2\]](#)
- The final product, **1,2-bis(bromomethyl)-4-nitrobenzene**, is obtained as a white solid with a yield of approximately 68%.[\[2\]](#)
- The structure of the product can be confirmed by ^1H NMR and ^{13}C NMR spectroscopy.[\[2\]](#)

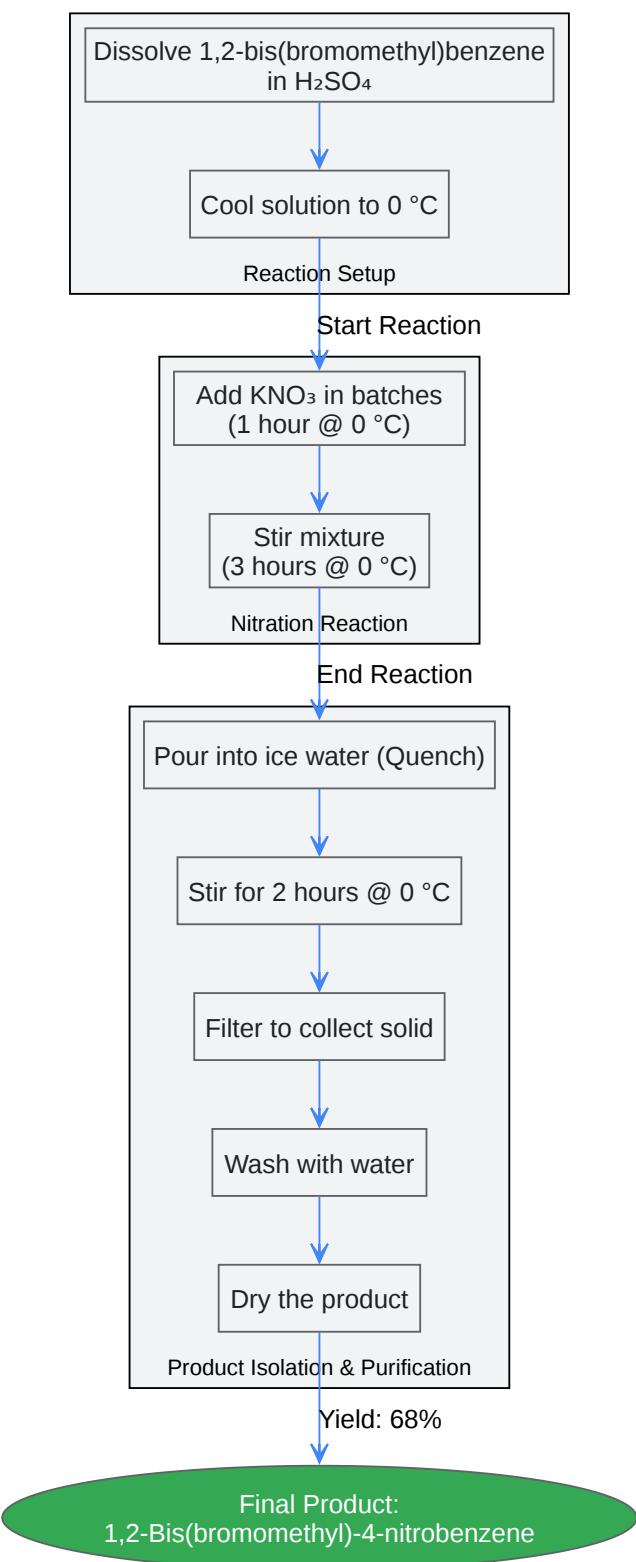


Diagram 1: Synthesis Workflow for 1,2-Bis(bromomethyl)-4-nitrobenzene

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Diagram 1: Synthesis Workflow

Applications in Drug Development

While direct applications of **1,2-Bis(bromomethyl)-4-nitrobenzene** in approved drugs are not documented, its structure is highly valuable for creating novel molecular entities in drug discovery. The two bromomethyl groups are excellent leaving groups for nucleophilic substitution reactions, allowing for the attachment of various pharmacophores. The nitro group can be readily reduced to an amine, a key functional group in many active pharmaceutical ingredients (APIs).^{[3][4]} This dual reactivity makes it a versatile starting material for building libraries of compounds for biological screening.

The general strategy involves using the compound as a central scaffold to link different chemical moieties, potentially leading to molecules with novel therapeutic activities in areas such as oncology and cardiovascular disease.^[4]

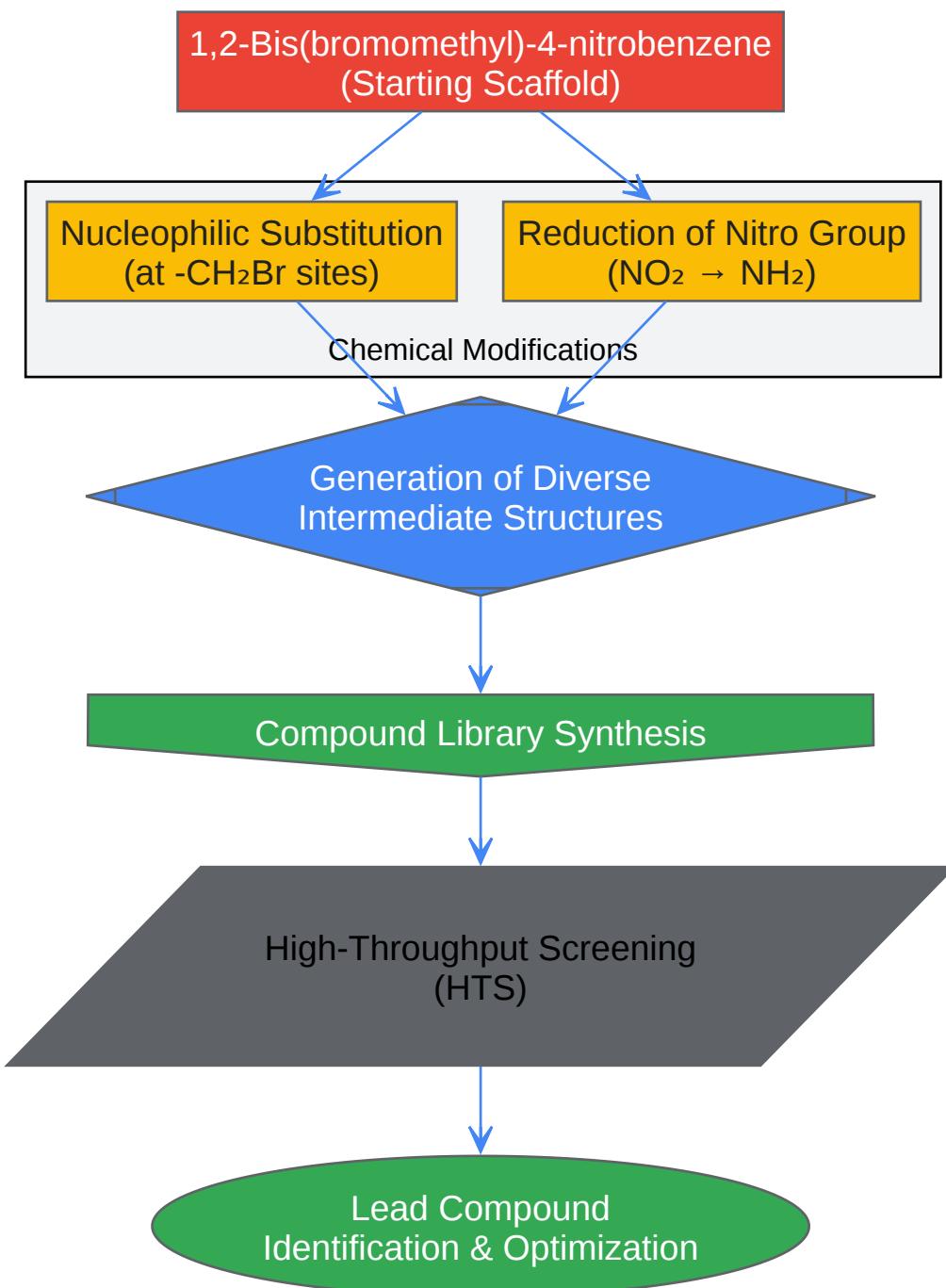


Diagram 2: Logical Workflow in Drug Discovery

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Diagram 2: Hypothetical Drug Discovery Workflow

Safety and Handling

As a reactive chemical intermediate, **1,2-Bis(bromomethyl)-4-nitrobenzene** requires careful handling in a well-ventilated area, preferably a chemical fume hood.[1]

Personal Protective Equipment (PPE):

- Gloves: Wear chemical-impermeable gloves. Gloves must be inspected before use.[1]
- Eye Protection: Use safety glasses or a face shield.[1]
- Clothing: Wear suitable protective clothing to avoid skin contact.[1]

First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen.[1]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.[1]
- Eye Contact: Rinse eyes with pure water for at least 15 minutes and consult a doctor.[1]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[1]

Spill and Disposal:

- In case of a spill, prevent further leakage if safe to do so.[1] Collect the material using spark-proof tools and place it in a suitable, closed container for disposal.[1]
- Disposal should be carried out by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing. Do not discharge into sewer systems.[1]

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